

A Comparative Guide to Quality Control Parameters for the ONPG Test

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Compound of Interest

Compound Name:	ONPG
CAS No.:	30677-14-6
Cat. No.:	B7788450

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The o-Nitrophenyl- β -D-galactopyranoside (**ONPG**) test is a crucial biochemical assay used in microbiology to detect the activity of the enzyme β -galactosidase.[1][2] This test is particularly valuable for the differentiation of members of the Enterobacteriaceae family and Neisseria species by identifying their ability to ferment lactose.[1][3] It is especially useful in distinguishing late lactose fermenters from non-lactose fermenters.[4][5] This guide provides a comprehensive overview of the quality control parameters for the **ONPG** test, compares available testing formats, and offers detailed experimental protocols for researchers, scientists, and drug development professionals.

Quality Control Parameters and Method Comparison

Effective quality control is paramount to ensure the accuracy and reliability of **ONPG** test results. This involves the regular use of well-characterized bacterial strains with known β -galactosidase activity. The performance of the test can be influenced by the chosen format, primarily the broth tube method or the disk diffusion method. While direct comparative performance data between different commercial brands is not extensively published, a qualitative comparison of the methods can guide user selection based on laboratory workflow and needs.

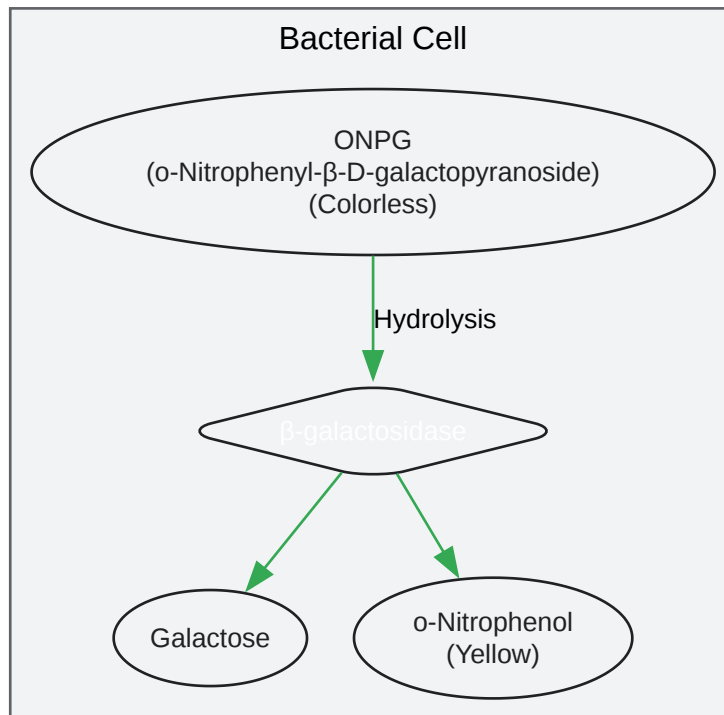
Parameter	ONPG Tube (Broth) Method	ONPG Disk Method	Supporting Data/Comments
Principle	Detects β -galactosidase activity through the hydrolysis of ONPG in a broth medium, leading to a color change of the entire medium.[4]	Detects β -galactosidase activity through the hydrolysis of ONPG impregnated in a paper disk, resulting in a localized color change on the disk.[4]	Both methods rely on the same biochemical principle of ONPG hydrolysis by β -galactosidase to produce the yellow-colored compound o-nitrophenol.[2]
Positive QC Organisms	Escherichia coli (e.g., ATCC 25922) Neisseria lactamica (e.g., NCTC 10617)[3]	Escherichia coli (e.g., ATCC 25922) Neisseria lactamica (e.g., NCTC 10617)[3][6]	These strains are known to produce β -galactosidase and should yield a positive (yellow) result.
Negative QC Organisms	Proteus mirabilis (e.g., NCTC 10975) Neisseria gonorrhoeae (e.g., NCTC 8375)[3]	Proteus mirabilis (e.g., ATCC 12453) Neisseria gonorrhoeae (e.g., NCTC 8375)[3][6]	These strains lack β -galactosidase and should yield a negative (no color change) result.
Time to Result	Typically 1 to 24 hours.[4]	Can be rapid (minutes to 4-6 hours) for strong positive organisms, but may require up to 24 hours for weak positives.[1][6]	Organisms with strong β -galactosidase activity can produce a positive reaction within a few minutes. [4] Most tests are positive within one hour, but negative results should not be finalized before 24 hours of incubation.[5]

Ease of Use	Requires preparation of broth medium and larger incubation volume.	Simple to perform with commercially available disks and requires minimal reagent preparation. [4]	The disk method is generally considered more convenient for routine laboratory use.
Inoculum	A heavy inoculum from a pure 18-24 hour culture is required.[2]	A heavy bacterial suspension (equivalent to McFarland 3 standard) is needed. [4][6]	A high concentration of the enzyme is necessary for a reliable result.[3]
Interpretation	A change in the broth color to yellow indicates a positive result.[4]	A change in the disk color to yellow indicates a positive result.[6]	A positive result is indicated by the development of a yellow color due to the release of o-nitrophenol.[2]

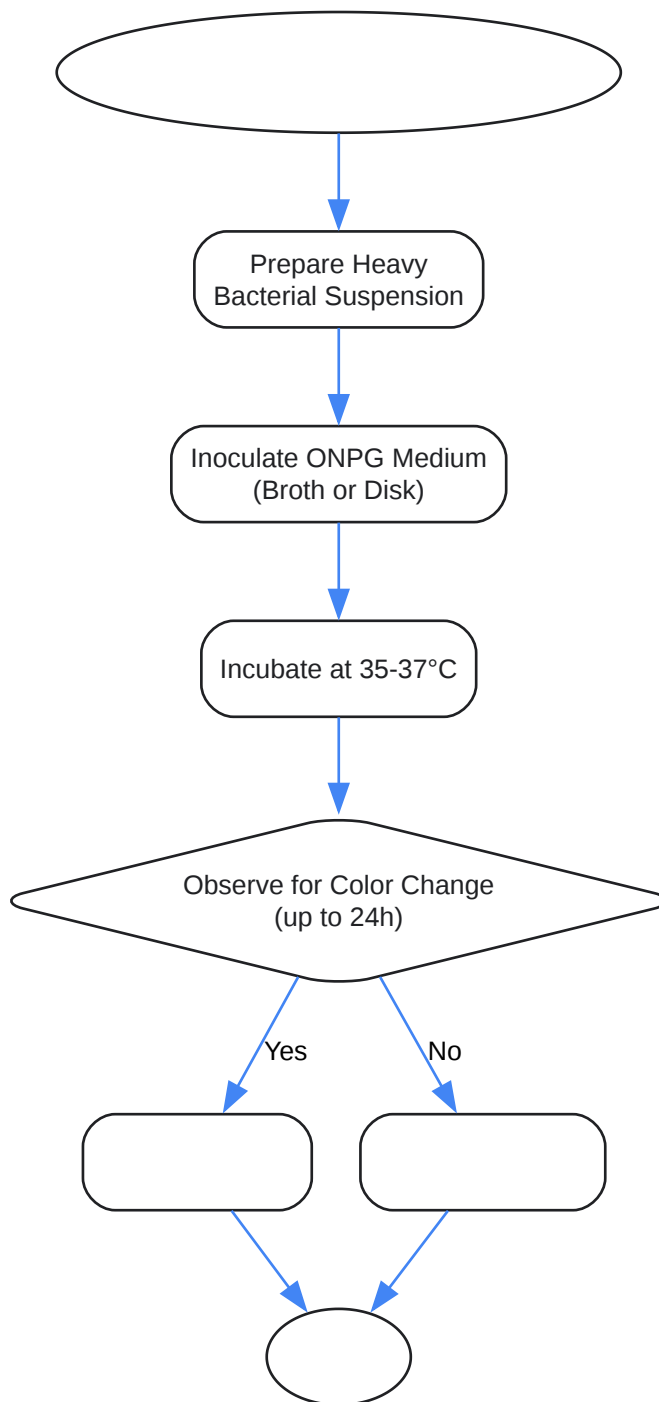
Biochemical Pathway of the ONPG Test

The **ONPG** test is based on the enzymatic cleavage of the **ONPG** molecule. Bacteria that possess β -galactosidase can hydrolyze the colorless **ONPG** into galactose and o-nitrophenol, the latter of which is a yellow compound, providing a visual indication of a positive test.[1][2]

Biochemical Principle of the ONPG Test



General ONPG Test Workflow



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